

In-Depth Technical Guide: Crystal Structure of Adamantane Carboxylic Acids

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Compound of Interest

Compound Name: 1,3-Adamantanedicarboxylic acid

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Abstract

This technical guide provides a detailed overview of the crystallographic analysis of adamantane-based carboxylic acids. Due to the current absence of a publicly available, fully resolved crystal structure for **1,3-adamantanedicarboxylic acid**, this document presents a comprehensive analysis of the closely related and well-documented adamantane-1-carboxylic acid as a primary example. This guide summarizes key crystallographic data, outlines detailed experimental protocols for single-crystal X-ray diffraction, and visualizes the critical molecular interactions and experimental workflows. This information serves as a valuable resource for researchers in crystallography, medicinal chemistry, and materials science, offering insights into the structural characteristics of this important class of compounds.

Introduction

Adamantane derivatives are of significant interest in drug development and materials science due to their rigid, cage-like structure, which can impart favorable properties such as lipophilicity and thermal stability. **1,3-Adamantanedicarboxylic acid**, in particular, is a bifunctional molecule with potential applications in the synthesis of polymers and pharmaceuticals. While its synthesis and basic properties are documented, a detailed public record of its single-crystal X-ray structure analysis is not readily available.



To provide a relevant and detailed crystallographic guide, this document focuses on the crystal structure of adamantane-1-carboxylic acid. The structural principles, experimental procedures, and types of intermolecular interactions observed in this molecule are highly illustrative of what can be expected for its dicarboxylic acid counterpart.

Physicochemical Properties of 1,3-Adamantanedicarboxylic Acid

While a full crystal structure is not available, key physical and chemical data for **1,3-adamantanedicarboxylic acid** have been reported.

Property	Value	Reference
Molecular Formula	C12H16O4	[1][2]
Molecular Weight	224.25 g/mol	[1][2]
CAS Number	39269-10-8	[1]
Melting Point	276-278 °C	[1][2]
Appearance	White powder	[1]

Crystal Structure Analysis of Adamantane-1-Carboxylic Acid (Illustrative Example)

The crystal structure of adamantane-1-carboxylic acid has been determined by single-crystal X-ray diffraction at two different temperatures, revealing an ordered low-temperature form and a disordered high-temperature form.[3][4] The molecules form centrosymmetric dimers in the crystal lattice through hydrogen bonding between their carboxylic acid groups.[3][4]

Crystallographic Data

The following tables summarize the key crystallographic data for adamantane-1-carboxylic acid at both low and high temperatures.[3][4]

Table 1: Crystal Data and Structure Refinement for Adamantane-1-Carboxylic Acid



Parameter	173 K (Low Temperature)	280 K (High Temperature)
Empirical Formula	C11H16O2	C11H16O2
Formula Weight	180.24	180.24
Crystal System	Triclinic	Triclinic
Space Group	P-1	P-1
a (Å)	6.452(3)	6.503(2)
b (Å)	6.681(2)	6.849(2)
c (Å)	11.510(3)	11.620(4)
α (°)	80.84(2)	77.11(2)
β (°)	87.22(3)	85.77(2)
y (°)	74.11(3)	76.34(2)
Volume (ų)	471.10	490.11
Z	2	2
Calculated Density (g/cm³)	1.271	1.221
Reflections Collected	1347	828
Final R indices [I>2σ(I)]	R = 0.0485, Rw = 0.0415	R = 0.0874, Rw = 0.0512

Table 2: Selected Bond Lengths and Angles for Adamantane-1-Carboxylic Acid (173 K)



Bond/Angle	Length (Å) / Degrees (°)
C=O	1.213(3)
C-O	1.312(3)
C-C (carboxyl)	1.505(3)
O-C=O	122.9(2)
O-C-C	112.2(2)
C-C-C (adamantane cage)	avg. 109.5

Experimental Protocols

The following section details a typical experimental protocol for the synthesis, crystallization, and single-crystal X-ray diffraction analysis of an adamantane carboxylic acid.

Synthesis of 1,3-Adamantanedicarboxylic Acid

A common method for the synthesis of **1,3-adamantanedicarboxylic acid** is the carboxylation of **1-**adamantane carboxylic acid. In a typical procedure, **1-**adamantane carboxylic acid is reacted with formic acid in the presence of sulfuric and nitric acid.[5] The crude product is then purified by recrystallization from a suitable solvent like ethanol.

Single Crystal Growth

High-quality single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution. For adamantane carboxylic acids, a mixture of solvents may be employed to achieve the desired solubility and evaporation rate. The solution is filtered to remove any particulate matter and left undisturbed in a loosely covered container to allow for slow evaporation over several days to weeks.

Single-Crystal X-ray Diffraction Data Collection and Structure Solution

A suitable single crystal is mounted on a goniometer head. X-ray diffraction data are collected at a controlled temperature using a diffractometer equipped with a monochromatic X-ray source



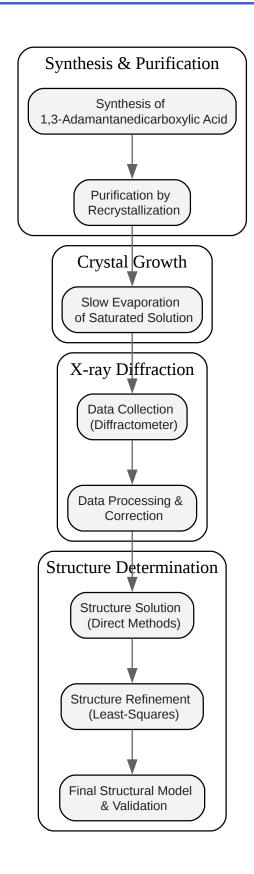
(e.g., Mo K α or Cu K α radiation). The data collection strategy involves a series of scans to cover a significant portion of the reciprocal space.

The collected diffraction data are then processed, which includes integration of the reflection intensities and correction for various experimental effects (e.g., Lorentz and polarization factors). The crystal structure is solved using direct methods or Patterson methods, which provide an initial model of the atomic positions. This model is then refined using full-matrix least-squares techniques, where the atomic coordinates and thermal parameters are adjusted to minimize the difference between the observed and calculated structure factors. Hydrogen atoms are typically located from the difference Fourier map and refined isotropically.

Visualizations Experimental Workflow

The following diagram illustrates the general workflow for the determination of a crystal structure.





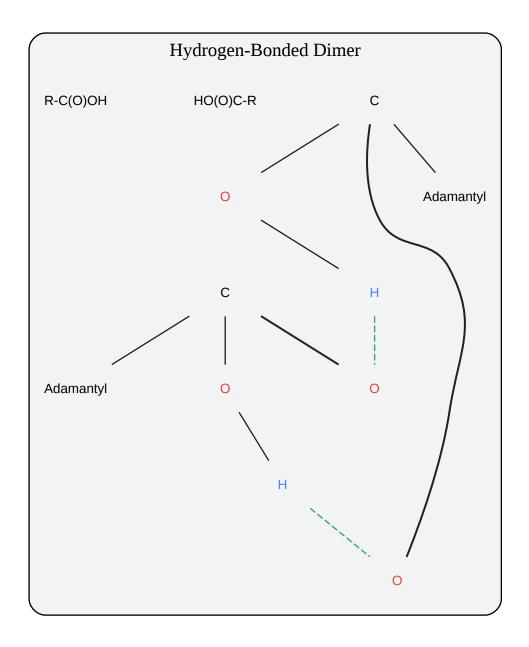
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Experimental workflow for crystal structure determination.



Intermolecular Interactions in Adamantane-1-Carboxylic Acid

The crystal packing of adamantane-1-carboxylic acid is dominated by the formation of hydrogen-bonded dimers. The diagram below illustrates this key interaction.



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Hydrogen bonding in adamantane-1-carboxylic acid dimer.

Conclusion



This technical guide has provided a detailed overview of the crystallographic analysis of adamantane carboxylic acids, using adamantane-1-carboxylic acid as a primary, illustrative example in the absence of a publicly available crystal structure for **1,3-adamantanedicarboxylic acid**. The presented data and protocols offer valuable insights for researchers working with these compounds. A full crystal structure determination of **1,3-adamantanedicarboxylic acid** would be a valuable contribution to the field, allowing for a deeper understanding of its solid-state properties and intermolecular interactions, which could inform its application in drug design and materials science.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Crystal Structure of Adamantane Carboxylic Acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120100#1-3-adamantanedicarboxylic-acid-crystal-structure-analysis]

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